

Cyclopentylmethanamine Hydrochloride: A Technical Guide for the Research Professional

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Compound of Interest

Compound Name:	Cyclopentylmethanamine hydrochloride
CAS No.:	58714-85-5
Cat. No.:	B1289690

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Abstract

Cyclopentylmethanamine hydrochloride, a primary amine salt, has emerged as a versatile building block in modern organic synthesis and medicinal chemistry. While a definitive historical account of its initial discovery remains elusive in prominent scientific literature, its utility is well-documented through its incorporation into a myriad of complex molecules and its commercial availability as a research chemical. This technical guide provides an in-depth exploration of **Cyclopentylmethanamine hydrochloride**, focusing on its synthesis, physicochemical properties, and key applications for researchers, scientists, and drug development professionals. The narrative emphasizes the causality behind synthetic choices and provides detailed experimental protocols to ensure scientific integrity and reproducibility.

Introduction and Physicochemical Properties

Cyclopentylmethanamine hydrochloride, with the chemical formula $C_6H_{14}ClN$, is the hydrochloride salt of cyclopentylmethanamine.^[1] The presence of the cyclopentyl moiety offers a unique lipophilic and conformationally restricted scaffold, which can be advantageous in the

design of bioactive molecules. The hydrochloride salt form enhances the compound's stability and solubility in aqueous media, making it a convenient reagent for various chemical transformations.[2]

Table 1: Physicochemical Properties of Cyclopentylmethanamine Hydrochloride

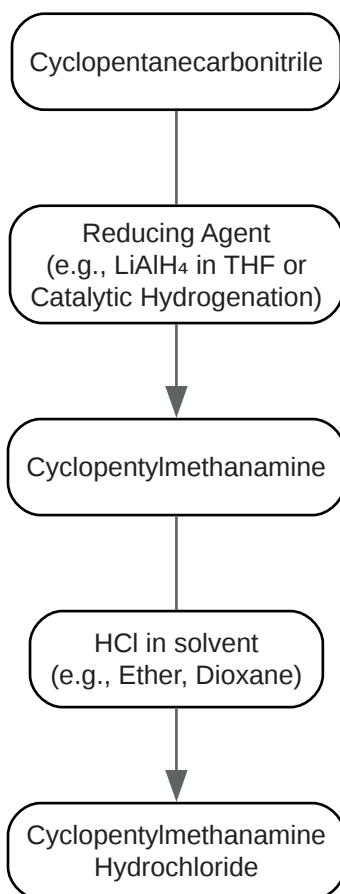
Property	Value	Source
Molecular Formula	C ₆ H ₁₄ ClN	PubChem[1]
Molecular Weight	135.63 g/mol	PubChem[1]
CAS Number	58714-85-5	PubChem[1]
Appearance	Solid (form)	Sigma-Aldrich
Synonyms	Aminomethylcyclopentane hydrochloride, Cyclopentanemethylamine hydrochloride	PubChem[1]

Synthesis of Cyclopentylmethanamine: A Strategic Overview

The synthesis of the parent amine, cyclopentylmethanamine, is a critical precursor to obtaining the hydrochloride salt. Two primary retrosynthetic disconnections offer viable and scalable routes: the reduction of a nitrile and the reductive amination of an aldehyde. The choice between these pathways is often dictated by the availability of starting materials, desired scale, and tolerance of functional groups in more complex substrates.

Route 1: Reduction of Cyclopentanecarbonitrile

This pathway involves the reduction of the nitrile group of cyclopentanecarbonitrile to a primary amine. This transformation is a robust and widely employed method for the synthesis of primary amines.



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Caption: Synthesis of **Cyclopentylmethanamine Hydrochloride** from Cyclopentanecarbonitrile.

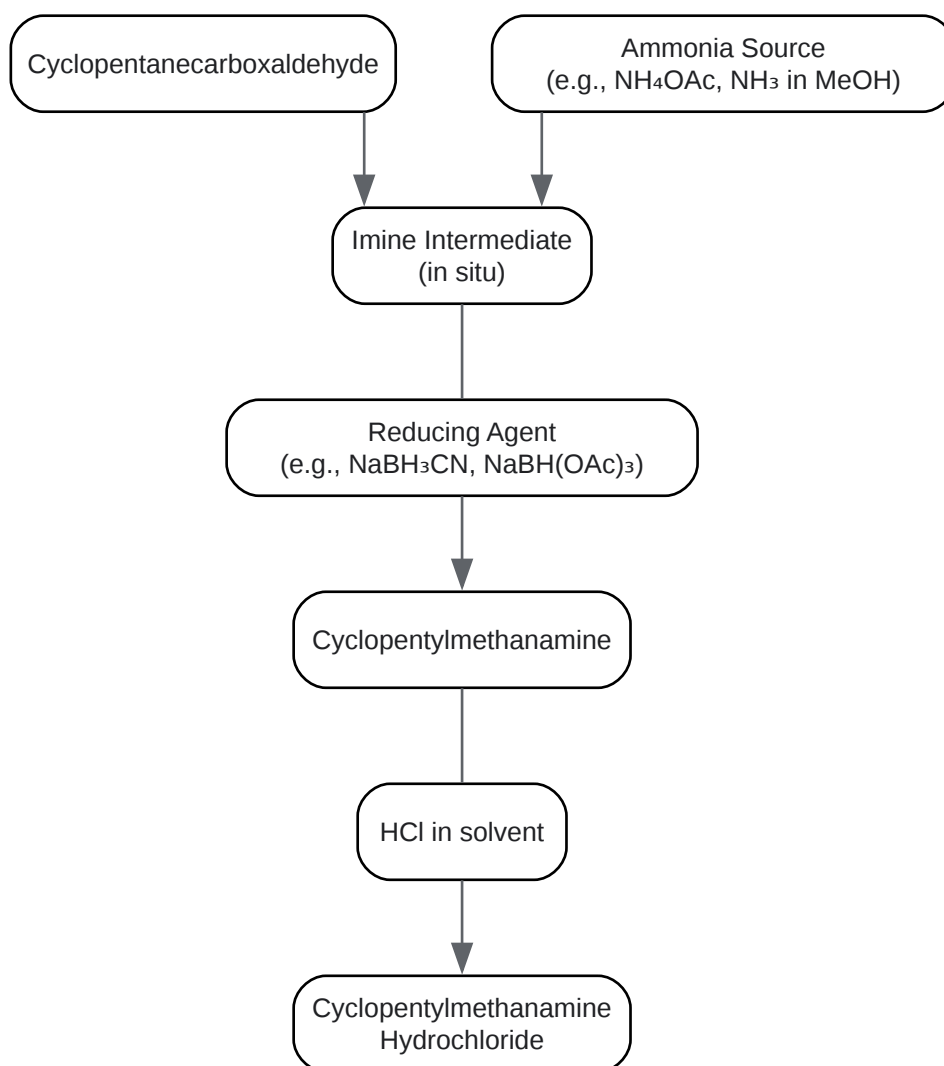
Warning: Lithium aluminum hydride (LiAlH₄) is a highly reactive and pyrophoric reagent. This procedure must be conducted by trained personnel in a fume hood under an inert atmosphere (e.g., nitrogen or argon) with appropriate personal protective equipment.

- Reaction Setup: A dry, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet is charged with a suspension of lithium aluminum hydride (1.1 eq.) in anhydrous tetrahydrofuran (THF).
- Addition of Nitrile: A solution of cyclopentanecarbonitrile (1.0 eq.) in anhydrous THF is added dropwise to the stirred suspension of LiAlH₄ at 0 °C. The rate of addition should be controlled to maintain the reaction temperature.

- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and then heated to reflux for 4-6 hours, or until the reaction is complete as monitored by TLC or GC-MS.
- **Quenching:** The reaction is carefully quenched by the sequential dropwise addition of water (x mL), followed by 15% aqueous sodium hydroxide (x mL), and then water (3x mL), where x is the mass of LiAlH_4 in grams. This procedure, known as the Fieser workup, is crucial for the safe decomposition of the excess hydride and the formation of a granular precipitate of aluminum salts.
- **Isolation:** The resulting slurry is filtered, and the filter cake is washed with THF. The combined organic filtrates are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield crude cyclopentylmethanamine.
- **Salt Formation:** The crude amine is dissolved in a suitable anhydrous solvent (e.g., diethyl ether or dioxane), and a solution of hydrochloric acid in the same solvent is added dropwise with stirring. The resulting precipitate of **cyclopentylmethanamine hydrochloride** is collected by filtration, washed with the solvent, and dried under vacuum.

Route 2: Reductive Amination of Cyclopentanecarboxaldehyde

Reductive amination is a powerful one-pot procedure for the synthesis of amines from carbonyl compounds.^[3] This method involves the in-situ formation of an imine from cyclopentanecarboxaldehyde and an ammonia source, followed by its immediate reduction to the corresponding amine.



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Sources

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- 2. lookchem.com [lookchem.com]
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